

# Application Notes & Protocols: High Thermal Expansion Coefficient Glasses Using Barium Metaphosphate

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## Compound of Interest

Compound Name: *Barium metaphosphate*

Cat. No.: *B080609*

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**Barium metaphosphate** ( $\text{Ba}(\text{PO}_3)_2$ ) is a key component in the formulation of specialty glasses characterized by a high coefficient of thermal expansion (CTE). This property is crucial for applications requiring hermetic seals between glass and other materials with high expansion rates, such as aluminum and stainless steel.[1] The combination of **barium metaphosphate** with other oxides, such as sodium oxide, allows for the creation of low-melting-point glasses with tunable thermal expansion properties.[2][3] The addition of various oxides can further modify the glass network, influencing properties like glass transition temperature ( $T_g$ ), dilatometric softening temperature ( $T_d$ ), chemical durability, and optical characteristics.[4][5][6] These glasses are particularly valuable in the electronics, aerospace, and medical industries for applications like sealing electronic components, sensor housing, and creating vacuum-tight seals.[7][8]

## Applications

The primary application for **barium metaphosphate**-based glasses with high thermal expansion is in creating strong, hermetic seals with metals and ceramics.[7] Key application areas include:

- **Glass-to-Metal Seals:** These glasses are designed to match the CTE of metals like aluminum, preventing stress and cracking during thermal cycling.[2][3] This is critical in the manufacturing of electronic components such as reed switches, vacuum tubes, and electric discharge tubes.[8]
- **Semiconductor Packaging:** In semiconductor manufacturing, these glasses can be used as carrier substrates for chips, where matching the thermal expansion of the semiconductor material is essential.[9]
- **High-Temperature Sensors:** The predictable thermal expansion of these glasses allows them to be used as feedthroughs for sensors operating in high-temperature environments, such as in automotive and chemical processing applications.[8]
- **Optical Materials:** While the primary focus is on thermal properties, the addition of rare-earth ions like  $\text{Sm}^{3+}$  can impart specific luminescent properties, making these glasses suitable for applications in lighting and photonics.[5][10]
- **Battery Technology:** Specialized sealing glasses are used in metal-ion and thermal batteries, providing resistance to alkali ion corrosion and stability during thermal cycling.[8]

## Quantitative Data Summary

The thermal properties of **barium metaphosphate** glasses are highly dependent on their composition. The following table summarizes the reported thermal properties for various glass systems.

Glass System (mol%)	Additive (mol%)	Tg (°C)	Td (°C)	CTE ( $\alpha$ ) ( $10^{-6} \text{ K}^{-1}$ )	Reference
(100-x)Ba(PO <sub>3</sub> ) <sub>2</sub> –xWO <sub>3</sub>	0	461	-	-	<a href="#">[4]</a>
(100-x)Ba(PO <sub>3</sub> ) <sub>2</sub> –xWO <sub>3</sub>	60	623	-	-	<a href="#">[4]</a>
(100-y)[(50-x)Na <sub>2</sub> O–xBaO–50P <sub>2</sub> O <sub>5</sub> ]–ySm <sub>2</sub> O <sub>3</sub> (Series A, y=0.3)	20 (BaO)	310	-	-	<a href="#">[5]</a>
(100-y)[(50-x)Na <sub>2</sub> O–xBaO–50P <sub>2</sub> O <sub>5</sub> ]–ySm <sub>2</sub> O <sub>3</sub> (Series A, y=0.3)	40 (BaO)	374	-	14.7	<a href="#">[5]</a>
(100-y)[(50-x)Na <sub>2</sub> O–xBaO–50P <sub>2</sub> O <sub>5</sub> ]–ySm <sub>2</sub> O <sub>3</sub> (Series B, y=1)	20 (BaO)	337	-	-	<a href="#">[5]</a>
(100-y)[(50-x)Na <sub>2</sub> O–xBaO–50P <sub>2</sub> O <sub>5</sub> ]–	40 (BaO)	390	-	14.7	<a href="#">[5]</a>

$y\text{Sm}_2\text{O}_3$ (Series B,  
 $y=1$ ) $50\text{P}_2\text{O}_5-(50-$  $x)\text{BaO}-$ 

0

~500

~508

~12.5

[\[11\]](#) $x\text{Dy}_2\text{O}_3$  $50\text{P}_2\text{O}_5-(50-$  $x)\text{BaO}-$ 

4

~525

~530

~11.5

[\[11\]](#) $x\text{Dy}_2\text{O}_3$ 

## Experimental Protocols

### Protocol for Synthesis of Barium Metaphosphate Glass by Melt-Quenching

This protocol describes a standard melt-quenching technique for preparing **barium metaphosphate**-based glasses.

Materials:

- Barium Carbonate ( $\text{BaCO}_3$ )
- Ammonium Dihydrogen Phosphate ( $\text{NH}_4\text{H}_2\text{PO}_4$ ) or Metaphosphoric Acid ( $\text{HPO}_3$ )
- Other desired metal oxides or carbonates (e.g.,  $\text{Na}_2\text{CO}_3$ ,  $\text{WO}_3$ ,  $\text{Sm}_2\text{O}_3$ )
- Porcelain or Alumina Crucible
- Electric furnace capable of reaching at least  $1200^\circ\text{C}$
- Metal (e.g., aluminum, steel) mold
- Annealing furnace

Procedure:

- **Batch Calculation:** Calculate the required weight of each raw material based on the desired molar composition of the final glass.
- **Mixing:** Thoroughly mix the powdered raw materials in a mortar to ensure homogeneity.[\[12\]](#)
- **Calcination (Optional but Recommended):** Place the mixed batch in a crucible and heat it slowly in the furnace to decompose the carbonates and phosphates. A typical calcination step involves heating overnight up to 450°C.[\[10\]](#) This helps to minimize volatilization during melting.
- **Melting:** Transfer the crucible to a high-temperature furnace and melt the batch. Melting temperatures typically range from 900°C to 1200°C, depending on the composition.[\[10\]](#)[\[11\]](#) The melting duration is usually around 20 minutes to 2 hours to ensure a homogeneous, bubble-free melt.[\[10\]](#)[\[11\]](#)
- **Quenching:** Quickly pour the molten glass into a preheated metal mold to form the desired shape (e.g., a slab or rod).[\[12\]](#) This rapid cooling is essential to prevent crystallization and form an amorphous glass structure.
- **Annealing:** Immediately transfer the solidified glass to an annealing furnace set to a temperature slightly above the glass transition temperature ( $T_g$ ). Hold at this temperature for a period (e.g., 1-2 hours) to relieve internal stresses, then cool slowly to room temperature. [\[13\]](#)[\[14\]](#) Proper annealing is crucial for obtaining accurate thermal expansion measurements. [\[13\]](#)

## Protocol for Measurement of Coefficient of Thermal Expansion (CTE)

This protocol outlines the procedure for measuring the CTE of a prepared glass sample using a push-rod dilatometer or a thermomechanical analyzer (TMA).

Equipment:

- Push-rod dilatometer or Thermomechanical Analyzer (TMA)[\[15\]](#)[\[16\]](#)
- Sample cutting and polishing equipment

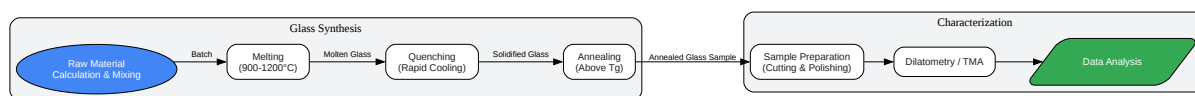
- Micrometer
- Furnace with programmable temperature control
- Inert gas supply (e.g., nitrogen or helium) (optional)

#### Procedure:

- **Sample Preparation:** Cut a sample of the annealed glass to the required dimensions for the dilatometer/TMA, typically a rectangular bar with a length of 2 to 100 mm.[\[13\]](#)[\[16\]](#) Ensure the ends of the sample are flat and parallel.[\[16\]](#) Measure the initial length of the sample ( $L_0$ ) at room temperature with a micrometer.[\[17\]](#)
- **Instrument Calibration:** Calibrate the dilatometer/TMA according to the manufacturer's instructions, often using a standard reference material with a known CTE.[\[17\]](#)
- **Sample Placement:** Place the sample in the sample holder of the instrument. Position the push rod against the sample with a minimal, constant force (typically not exceeding 1 N) to ensure good contact without deforming the sample.[\[13\]](#)
- **Thermal Cycle:**
  - Heat the sample at a constant, controlled rate, typically between 2 and 10 K/min.[\[13\]](#)[\[16\]](#)
  - Record the change in length ( $\Delta L$ ) of the sample as a function of temperature ( $T$ ).
  - Continue heating through the desired temperature range, which usually extends up to the glass transition temperature ( $T_g$ ).
  - It is common to perform two thermal cycles; the first to normalize the sample and the second to collect the measurement data.[\[17\]](#)
- **Data Analysis:**
  - The mean coefficient of linear thermal expansion ( $\alpha$ ) over a temperature range ( $T_1$  to  $T_2$ ) is calculated using the formula:  $\alpha = (\Delta L / L_0) / (T_2 - T_1)$ [\[18\]](#)

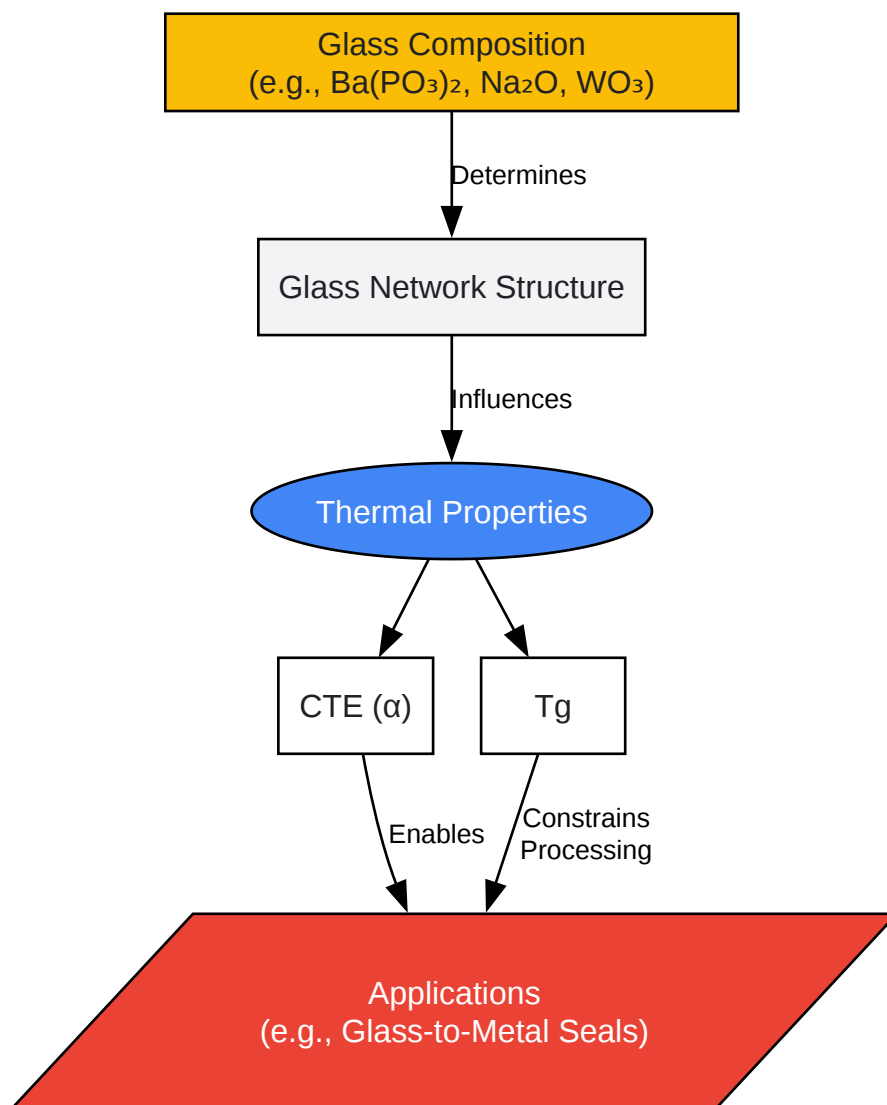
- The output from the instrument will typically be a plot of strain ( $\Delta L/L_0$ ) versus temperature. The CTE is the slope of this curve.
- The glass transition temperature ( $T_g$ ) and the dilatometric softening temperature ( $T_d$ ) can also be determined from the dilatometric curve, where a significant change in the slope is observed.

## Visualizations



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Caption: Experimental workflow for the synthesis and thermal characterization of **barium metaphosphate** glasses.



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Caption: Relationship between glass composition, network structure, and thermal properties for specific applications.

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